

(Rac)-LM11A-31 optimal concentration for cell culture

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Compound of Interest

Compound Name: (Rac)-LM11A-31

Cat. No.: B12378093

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(Rac)-LM11A-31 Technical Support Center

Welcome to the technical support center for **(Rac)-LM11A-31**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the optimal use of **(Rac)-LM11A-31** in cell culture experiments.

Frequently Asked Questions (FAQs)

Q1: What is **(Rac)-LM11A-31** and what is its primary mechanism of action?

A1: **(Rac)-LM11A-31** is a water-soluble, non-peptide, small-molecule ligand for the p75 neurotrophin receptor (p75NTR). Its primary mechanism involves modulating p75NTR signaling. It selectively activates pro-survival pathways while inhibiting apoptotic (cell death) signaling that can be triggered by ligands like pro-nerve growth factor (proNGF). In the presence of proNGF, it can act as an antagonist, blocking the degenerative signaling associated with this neurotrophin precursor.

Q2: What is the molecular target of **(Rac)-LM11A-31**?

A2: The primary molecular target is the p75 neurotrophin receptor (p75NTR). LM11A-31 has been shown to interact with p75NTR but not with the Tropomyosin receptor kinase A (TrkA).

Q3: Is **(Rac)-LM11A-31** orally bioavailable and can it cross the blood-brain barrier (BBB)?

A3: Yes, LM11A-31 is orally available and has been shown to be brain-penetrant. Studies in mice have demonstrated that following oral administration, it can reach concentrations in the brain well above its therapeutically effective dose in vitro.

Q4: How should I prepare and store **(Rac)-LM11A-31** for cell culture experiments?

A4: **(Rac)-LM11A-31** is a water-soluble compound. For in vitro experiments, it can be dissolved in sterile water or DMSO to create a stock solution, which is then further diluted in the cell culture medium to the desired final concentration.

- Powder: Store at -20°C for up to 3 years.
- Stock Solutions: Aliquot and store at -80°C for up to 1 year to avoid repeated freeze-thaw cycles. A stock solution in DMSO can be stored at -80°C for 6 months or -20°C for 1 month.

Q5: What are the reported effects of LM11A-31 in cell culture models?

A5: In various cell culture models, LM11A-31 has been shown to:

- Inhibit A β -induced neurodegeneration and synaptic impairment in neuronal cultures.
- Protect against cytotoxicity and suppress HIV-1 replication in macrophage cell lines.
- Reduce neuronal death associated with oxidative stress in a Parkinson's disease cell model.
- Promote the survival of oligodendrocytes.
- Inhibit the release of neurotoxic factors from macrophages and microglia.

Optimal Concentration for Cell Culture

The optimal concentration of **(Rac)-LM11A-31** is highly dependent on the cell type and the specific experimental goals (e.g., neuroprotection, anti-inflammatory effects). A dose-response experiment is always recommended to determine the optimal concentration for your specific model system. The table below summarizes concentrations used in various published studies.

Cell Type	Application	Effective Concentration	Reference
U1 Macrophages (HIV-infected)	Suppression of viral replication, reduction of cytotoxicity	100 nM	
Macrophages & Microglia	Inhibition of neurotoxic factor release	10 nM	
Lund Human Mesencephalic (LUHMES) cells	Neuroprotection against oxidative stress	20 nM	
Feline Choroid Plexus Macrophages	Neuroprotection in an FIV infection model	10 nM	
Human Retinal Endothelial (HRE) cells	Attenuation of proNGF-induced permeability	Not specified, used in vivo data as basis	
Primary Hippocampal Neurons	Neuroprotection against A β toxicity	100 nM (fully protective)	

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
No observable effect	Suboptimal Concentration: The concentration may be too low for the specific cell type or insult.	Perform a dose-response curve, testing a range of concentrations (e.g., 1 nM to 1 μ M) to find the optimal dose for your system.
Cell Health: Cells may be unhealthy or stressed, masking the protective effects of the compound.	Ensure proper cell culture technique, check for contamination, and use cells within a low passage number.	
Compound Degradation: Improper storage or repeated freeze-thaw cycles of the stock solution.	Prepare fresh stock solutions from powder. Aliquot stock solutions into single-use vials and store at -80°C.	
Cell Toxicity/Death	High Concentration: Although generally reported as non-toxic, very high concentrations may be detrimental in some sensitive cell lines.	Lower the concentration. Refer to the concentration table for typical ranges. Perform a cytotoxicity assay (e.g., LDH or MTT) to determine the toxic threshold in your specific cell line.
Solvent Toxicity: The concentration of the solvent (e.g., DMSO) may be too high in the final culture medium.	Ensure the final concentration of the solvent is non-toxic to your cells (typically <0.1% for DMSO). Run	

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